

Solubility of 4,5-Dichloro-1-methylimidazole in various organic solvents.

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Compound of Interest

Compound Name: 4,5-Dichloro-1-methylimidazole

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Solubility Profile of 4,5-Dichloro-1-methylimidazole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **4,5-dichloro-1-methylimidazole**, a key intermediate in various synthetic and pharmaceutical applications. Due to the limited availability of specific quantitative solubility data for **4,5-dichloro-1-methylimidazole** in the public domain, this document presents a comprehensive summary of available information, including qualitative solubility and data for structurally related imidazole compounds. Furthermore, a detailed, generalized experimental protocol for determining the solubility of organic compounds is provided to enable researchers to generate precise data for their specific applications.

Overview of 4,5-Dichloro-1-methylimidazole

4,5-Dichloro-1-methylimidazole is a halogenated heterocyclic compound with the molecular formula $C_4H_4Cl_2N_2$ and a molecular weight of 150.99 g/mol .[1][2] It is recognized for its role as a primary and secondary intermediate in organic synthesis.[2] Key physical properties include a melting point range of 53°C to 55°C.[2] While specific solubility values in a range of organic solvents are not extensively documented, it is known to be soluble in water.[2]

Solubility Data

Quantitative solubility data for **4,5-dichloro-1-methylimidazole** in various organic solvents is not readily available in peer-reviewed literature. However, to provide a comparative reference for researchers, the following table summarizes the solubility of other substituted imidazoles in selected organic solvents. This data can offer insights into the potential solubility behavior of **4,5-dichloro-1-methylimidazole**, although experimental verification is crucial.

Table 1: Solubility of Selected Imidazole Derivatives in Organic Solvents

Compound	Solvent	Temperature (°C)	Solubility (mol·L ⁻¹)
1H-Imidazole	Dichloromethane	25	0.13
2-Methyl-1H-imidazole	Dichloromethane	25	0.04
Benzimidazole	Dichloromethane	25	0.01
1H-Imidazole	Toluene	25	0.02
2-Methyl-1H-imidazole	Toluene	25	0.01
Benzimidazole	Toluene	25	< 0.01

Note: Data extracted from a study on the solubility of various imidazoles and is intended for comparative purposes only.

Experimental Protocol for Solubility Determination

To empower researchers to ascertain the precise solubility of **4,5-dichloro-1-methylimidazole** in solvents relevant to their work, a standard experimental protocol for solubility determination is outlined below. This method is based on the isothermal shake-flask method, a widely accepted technique for generating reliable solubility data.

Materials and Equipment

- **4,5-Dichloro-1-methylimidazole** (solute)
- Selected organic solvents of high purity
- Analytical balance

- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure

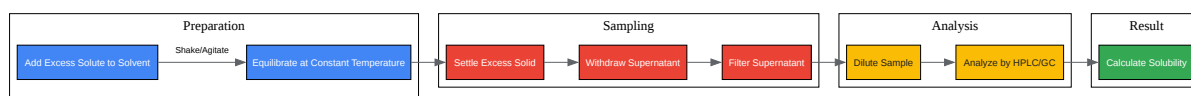
- Preparation of Saturated Solutions:
 - Add an excess amount of **4,5-dichloro-1-methylimidazole** to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to match the experimental temperature.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microparticles.
- Analysis:

- Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
- Analyze the diluted solution using a validated HPLC or GC method to determine the concentration of **4,5-dichloro-1-methylimidazole**.
- Prepare a calibration curve using standard solutions of known concentrations to quantify the analyte.
- Data Calculation:
 - Calculate the solubility of **4,5-dichloro-1-methylimidazole** in the respective solvent using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Concentration from analysis} \times \text{Dilution factor} \times \text{Volume of flask}) / (\text{Initial volume of supernatant} \times 10)$$

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a compound.

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